

Revolutionizing ADC Testing: Establishing Patient-Derived Organoid Models for Enhanced Preclinical Evaluation

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Compound of Interest

Compound Name: Anti-CCL2 (Carlumab)-SPDB-DM4

Cat. No.: B10800599

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Introduction

Antibody-Drug Conjugates (ADCs) represent a paradigm shift in targeted cancer therapy, offering the potential for highly specific delivery of cytotoxic payloads to tumor cells while minimizing off-target toxicity. However, the development pipeline for ADCs is fraught with challenges, including unpredictable efficacy and the emergence of resistance. Patient-Derived Organoids (PDOs) have emerged as a superior preclinical model system that faithfully recapitulates the genetic and phenotypic heterogeneity of individual patient tumors. This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on establishing and utilizing PDO models for robust and predictive ADC testing. By leveraging the physiological relevance of PDOs, researchers can gain deeper insights into ADC mechanisms of action, identify predictive biomarkers, and ultimately de-risk clinical development.

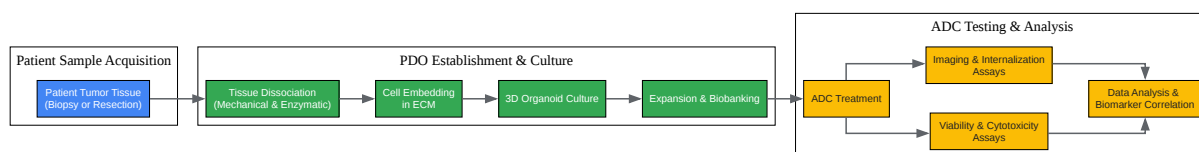
Core Applications of PDOs in ADC Development

Patient-derived organoids offer a versatile platform to address key questions throughout the ADC development process:

- **Efficacy Screening:** High-throughput screening of ADC candidates against a biobank of diverse PDOs can identify potent and broadly active agents.
- **Mechanism of Action Studies:** PDOs enable detailed investigation of ADC internalization, payload trafficking, and induction of cell death in a 3D context.
- **Biomarker Discovery:** Correlation of PDO responses with genomic and proteomic data can uncover biomarkers predictive of ADC sensitivity and resistance.[1][2]
- **Resistance Modeling:** PDOs can be used to study innate and acquired resistance mechanisms to ADCs, facilitating the development of strategies to overcome them.[3]
- **Combination Therapy Evaluation:** The efficacy of ADCs in combination with other therapeutic agents can be assessed in a patient-relevant model.
- **Toxicity Assessment:** Co-culture of tumor organoids with healthy tissue-derived organoids allows for the evaluation of on-target, off-tumor toxicities.

Experimental Workflow for PDO Establishment and ADC Testing

The overall workflow for establishing PDOs from patient tissue and subsequent ADC testing is a multi-step process that requires careful planning and execution. The following diagram illustrates the key stages involved.



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Figure 1: Experimental workflow for PDO establishment and ADC testing.

Detailed Experimental Protocols

Protocol 1: Establishment of Patient-Derived Organoids from Tumor Tissue

This protocol outlines the key steps for generating PDOs from fresh tumor tissue.

Materials:

- Tumor tissue collection medium (e.g., Advanced DMEM/F12 with antibiotics)
- Digestion buffer (e.g., Collagenase/Hyaluronidase)
- Basement membrane matrix (e.g., Matrigel®)
- Organoid growth medium (specific to tumor type)
- ROCK inhibitor (e.g., Y-27632)

Procedure:

- Tissue Collection and Transport:
 - Collect fresh tumor tissue in a sterile container with ice-cold collection medium immediately after surgical resection or biopsy.
 - Transport the tissue to the laboratory on ice as quickly as possible to maintain cell viability.
- Tissue Processing and Digestion:
 - In a sterile biosafety cabinet, wash the tissue multiple times with cold PBS to remove any contaminants.
 - Mince the tissue into small fragments (1-2 mm) using sterile scalpels.
 - Transfer the minced tissue to a tube containing digestion buffer and incubate at 37°C with agitation for 30-60 minutes, or until the tissue is dissociated.

- Neutralize the digestion enzymes with an equal volume of cold wash buffer.
- Cell Isolation and Embedding:
 - Filter the cell suspension through a 70-100 μ m cell strainer to remove any undigested tissue fragments.
 - Centrifuge the cell suspension to pellet the cells and aspirate the supernatant.
 - Resuspend the cell pellet in a small volume of cold basement membrane matrix.
 - Plate droplets of the cell-matrix suspension into a pre-warmed multi-well plate.
 - Incubate the plate at 37°C for 15-30 minutes to allow the matrix to polymerize.
- Organoid Culture and Maintenance:
 - Gently add pre-warmed organoid growth medium supplemented with a ROCK inhibitor to each well.
 - Culture the organoids at 37°C in a humidified incubator with 5% CO₂.
 - Change the medium every 2-3 days.
 - Once the organoids have grown to a sufficient size, they can be passaged by mechanically or enzymatically dissociating them and re-plating them in a fresh matrix.

Protocol 2: High-Throughput ADC Efficacy Screening in PDOs

This protocol describes a method for screening the cytotoxic effects of ADCs on established PDOs in a 384-well format.

Materials:

- Established PDO cultures
- ADC compounds and corresponding unconjugated antibodies and payloads

- Organoid growth medium
- Cell viability reagent (e.g., CellTiter-Glo® 3D)
- 384-well clear-bottom assay plates

Procedure:

- Organoid Dissociation and Seeding:
 - Harvest mature PDOs and dissociate them into small fragments or single cells.
 - Count the cells and adjust the concentration.
 - Resuspend the organoid fragments/cells in a cold basement membrane matrix.
 - Using an automated liquid handler, dispense a small volume of the organoid-matrix suspension into each well of a 384-well plate.
 - Incubate to polymerize the matrix, then add pre-warmed organoid growth medium.
- ADC Treatment:
 - Prepare serial dilutions of the ADC compounds, unconjugated antibodies, and free payloads.
 - After allowing the organoids to form for 3-4 days, remove the medium and add fresh medium containing the different concentrations of the test articles.
 - Incubate the plates for 72-120 hours.
- Viability Assessment:
 - Equilibrate the plates and the cell viability reagent to room temperature.
 - Add the cell viability reagent to each well.
 - Incubate according to the manufacturer's instructions to induce cell lysis and stabilize the luminescent signal.

- Measure the luminescence using a plate reader.
- Data Analysis:
 - Normalize the luminescence readings to the vehicle-treated control wells.
 - Plot the dose-response curves and calculate the half-maximal inhibitory concentration (IC50) for each ADC.

Protocol 3: Visualizing ADC Internalization and Payload Delivery via Confocal Microscopy

This protocol provides a method for staining whole-mount organoids to visualize the uptake of ADCs and the subcellular localization of their payloads.

Materials:

- Established PDO cultures in chamber slides or imaging-compatible plates
- Fluorescently labeled or unlabeled ADC
- Primary antibody against the ADC's human IgG backbone (if unlabeled)
- Fluorescently labeled secondary antibody
- Nuclear counterstain (e.g., DAPI)
- Lysosomal marker (e.g., LAMP1 antibody)
- Fixation buffer (e.g., 4% paraformaldehyde)
- Permeabilization buffer (e.g., 0.5% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)

Procedure:

- ADC Incubation:

- Treat the PDOs with the ADC at a relevant concentration for various time points (e.g., 1, 6, 24 hours) to capture the dynamics of internalization.
- Fixation and Permeabilization:
 - Gently wash the organoids with PBS.
 - Fix the organoids with fixation buffer for 20-30 minutes at room temperature.[\[4\]](#)
 - Wash three times with PBS.
 - Permeabilize the organoids with permeabilization buffer for 15-20 minutes.
- Immunostaining:
 - Block non-specific antibody binding with blocking buffer for 1-2 hours.
 - If using an unlabeled ADC, incubate with a primary antibody against the human IgG of the ADC overnight at 4°C.
 - Wash three times with wash buffer.
 - Incubate with a fluorescently labeled secondary antibody (and the LAMP1 antibody if co-localizing with lysosomes) for 1-2 hours at room temperature in the dark.
 - Wash three times with wash buffer.
- Counterstaining and Mounting:
 - Incubate with a nuclear counterstain for 10-15 minutes.
 - Wash with PBS.
 - Mount the organoids in an appropriate mounting medium.
- Confocal Imaging and Analysis:
 - Acquire z-stack images of the organoids using a confocal microscope.

- Analyze the images to determine the extent of ADC internalization and co-localization with subcellular compartments like lysosomes.

Quantitative Data Presentation

The following tables present representative quantitative data from ADC testing in PDO models, illustrating how such data can be structured for clear comparison.

Table 1: Dose-Response of HER2-Targeted ADCs in Breast Cancer PDOs

PDO Line	HER2 Status	ADC	IC50 (nM)
BC-PDO-01	3+	Trastuzumab-Deruxtecan	5.2
BC-PDO-01	3+	Trastuzumab-Emtansine	25.8
BC-PDO-02	2+	Trastuzumab-Deruxtecan	15.7
BC-PDO-02	2+	Trastuzumab-Emtansine	89.3
BC-PDO-03	1+	Trastuzumab-Deruxtecan	45.1
BC-PDO-03	1+	Trastuzumab-Emtansine	>200
BC-PDO-04	3+ (Trastuzumab Resistant)	Trastuzumab-Deruxtecan	18.9
BC-PDO-04	3+ (Trastuzumab Resistant)	Trastuzumab-Emtansine	>200

Data is hypothetical and for illustrative purposes.

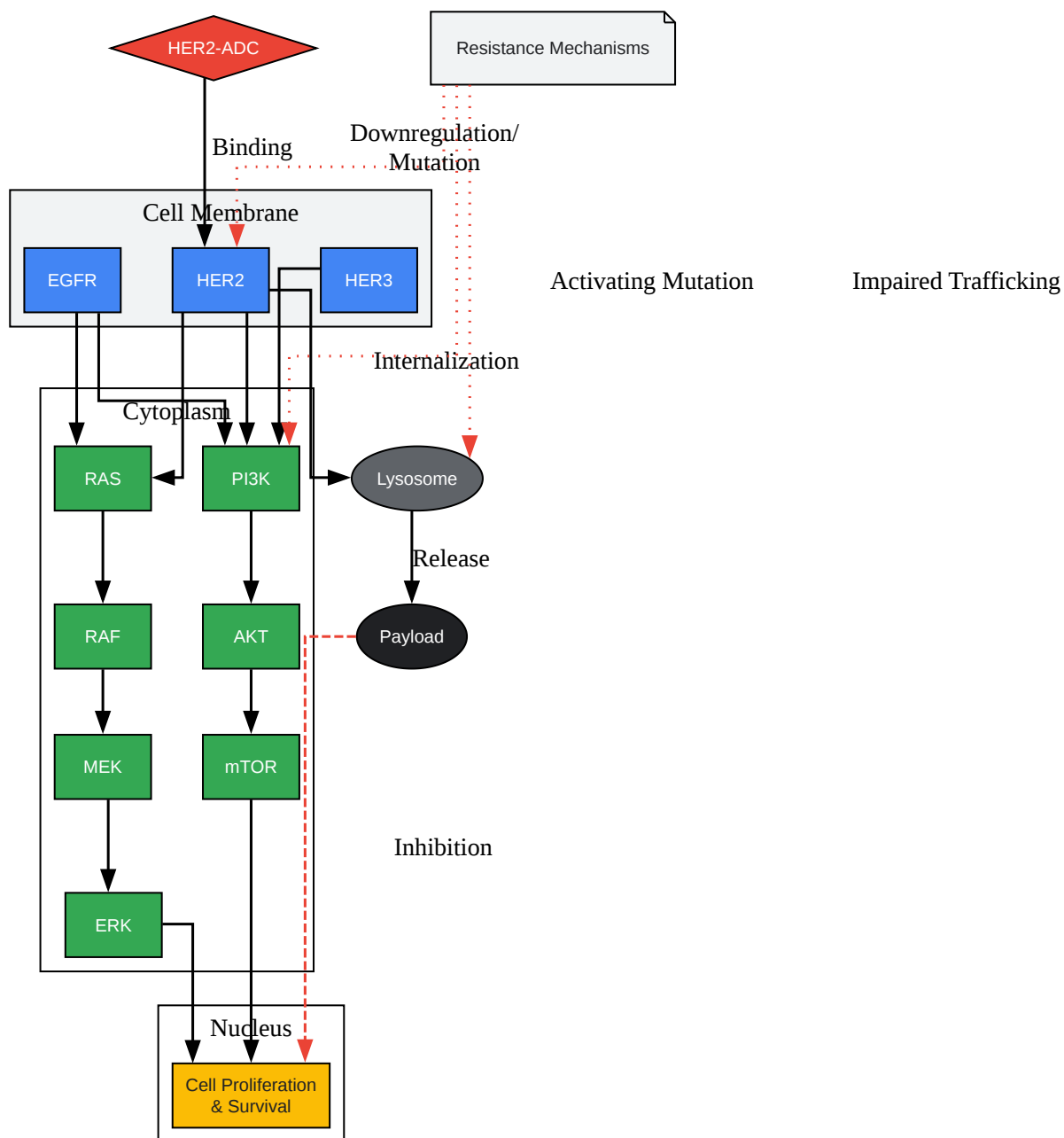
Table 2: Correlation of Target Antigen Expression with ADC Efficacy in Colorectal Cancer PDOs

PDO Line	Target Antigen Expression (Normalized)	ADC (Target-Specific) IC50 (nM)	ADC (Non-Targeting Control) IC50 (nM)
CRC-PDO-01	0.85	12.3	>500
CRC-PDO-02	0.62	28.9	>500
CRC-PDO-03	0.21	154.7	>500
CRC-PDO-04	0.91	9.8	>500

Data is hypothetical and for illustrative purposes.

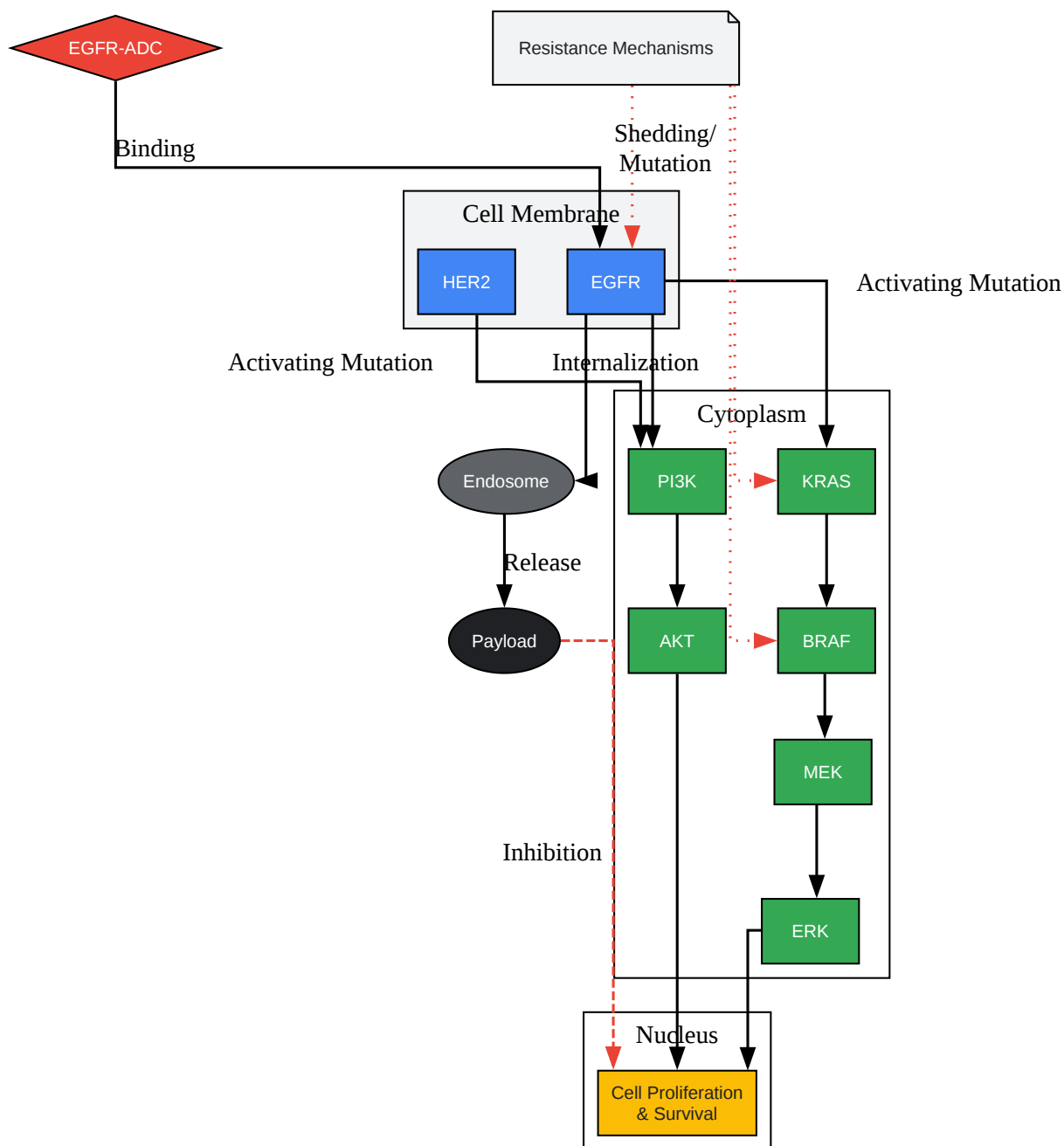
Signaling Pathways in ADC Resistance

Understanding the signaling pathways that contribute to ADC resistance is crucial for developing effective countermeasures. The following diagrams illustrate key pathways involved in resistance to HER2- and EGFR-targeted ADCs.



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Figure 2: HER2 signaling pathway and ADC resistance mechanisms.

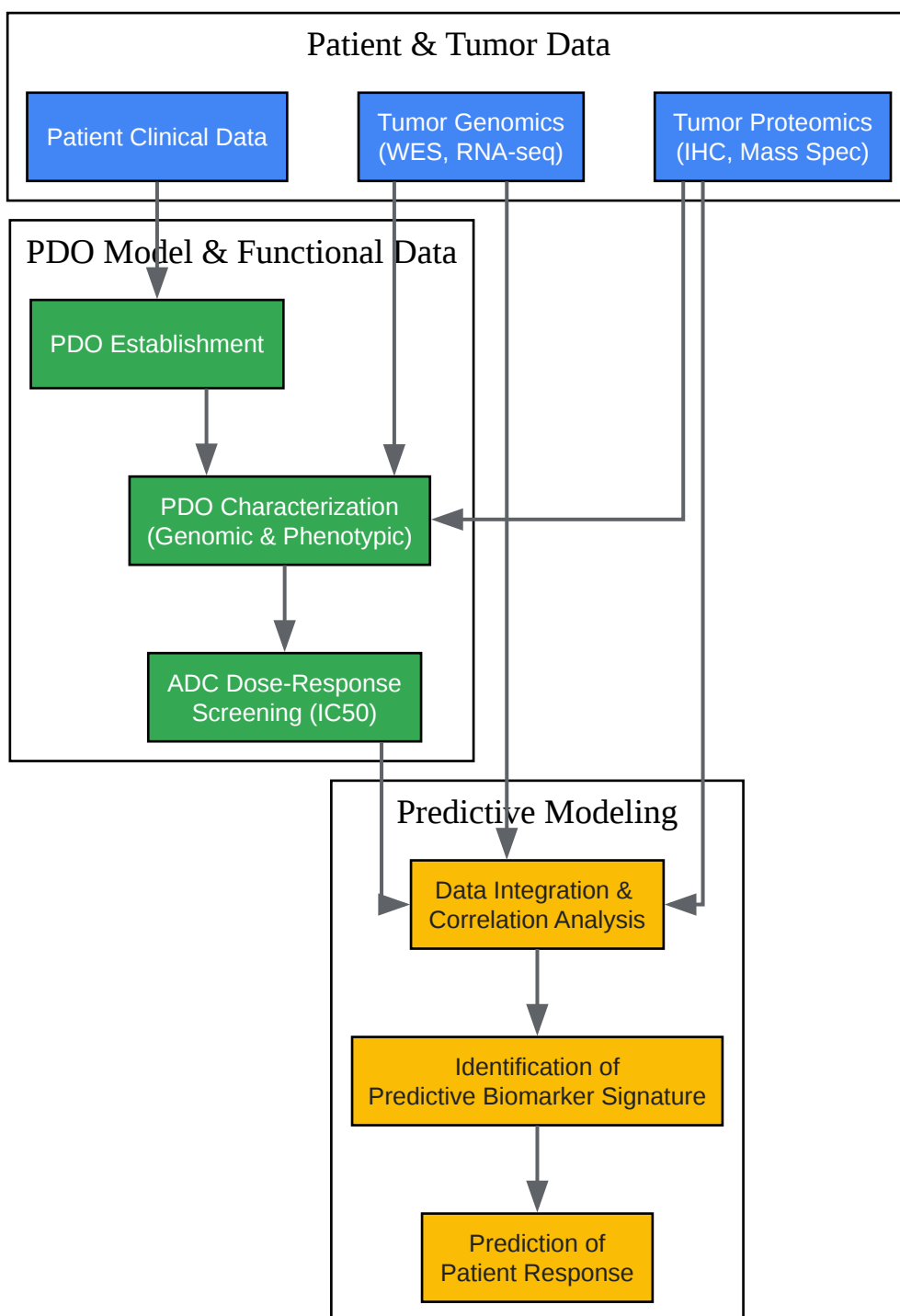


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Figure 3: EGFR signaling pathway and common resistance mutations.

Logical Framework for Predicting ADC Response with PDOs

The utility of PDOs as a predictive biomarker platform relies on a logical framework that integrates molecular and functional data to forecast clinical outcomes.



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